

Technical Support Center: Calcium Perborate Thermal Decomposition

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Compound of Interest

Compound Name: Calcium perborate

Cat. No.: B1600615

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Welcome to the technical support center for **calcium perborate**. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth information on the thermal decomposition pathways of **calcium perborate** and strategies for its prevention.

Frequently Asked Questions (FAQs)

Q1: What is **calcium perborate** and what are its primary applications?

A1: **Calcium perborate**, with the chemical formula $\text{Ca}(\text{BO}_3)_2$, is a salt of calcium and perboric acid. It is primarily used as an oxidizing and teeth-whitening agent in dentistry and has some applications in the preparation of polyolefin polymers.

Q2: What happens when **calcium perborate** is heated?

A2: When heated, **calcium perborate** undergoes thermal decomposition. This process typically occurs in stages, especially if the compound is hydrated. The initial stages involve the loss of water molecules (dehydration), followed by the decomposition of the anhydrous salt at higher temperatures, which releases oxygen.^{[1][2]}

Q3: What are the final products of **calcium perborate**'s thermal decomposition?

A3: While specific literature on **calcium perborate** is limited, by analogy with similar compounds like calcium peroxide and sodium perborate, the final solid products are expected

to be calcium oxide (CaO) and boron trioxide (B₂O₃), with the gaseous products being water (from dehydration) and oxygen.[3][4][5]

Q4: At what temperature does **calcium perborate** begin to decompose?

A4: The decomposition temperature can be influenced by factors such as the heating rate and the presence of impurities.[6] For analogous compounds like anhydrous calcium peroxide, rapid decomposition starts at around 350-400°C.[3][4] Hydrated forms will lose water at lower temperatures, typically starting just above 100°C.[3]

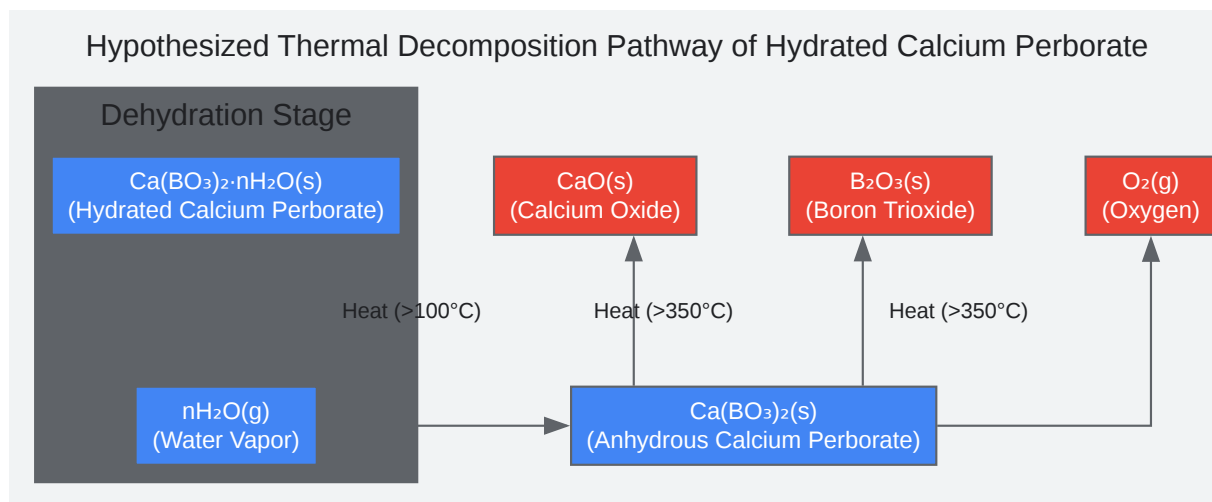
Q5: Why is it important to prevent the thermal decomposition of **calcium perborate**?

A5: Preventing thermal decomposition is crucial for maintaining the compound's stability, purity, and oxidizing properties. Uncontrolled decomposition can lead to a loss of active oxygen, pressure buildup in sealed containers, and the formation of impurities, which can adversely affect experimental results and product performance.

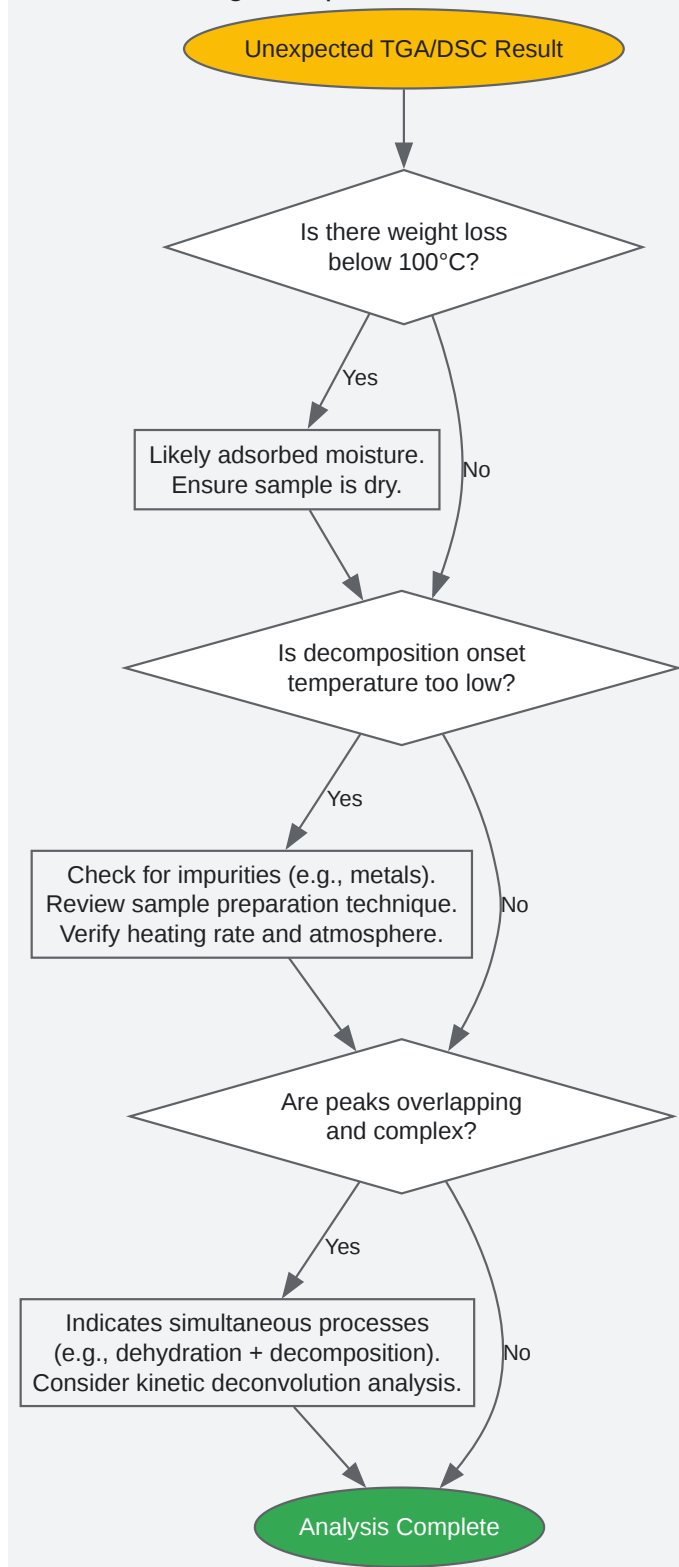
Thermal Decomposition Pathways

The thermal decomposition of hydrated **calcium perborate** is a multi-step process. While a detailed kinetic study for **calcium perborate** is not readily available, a probable pathway can be inferred from the behavior of related compounds like sodium perborate tetrahydrate.[1][7]

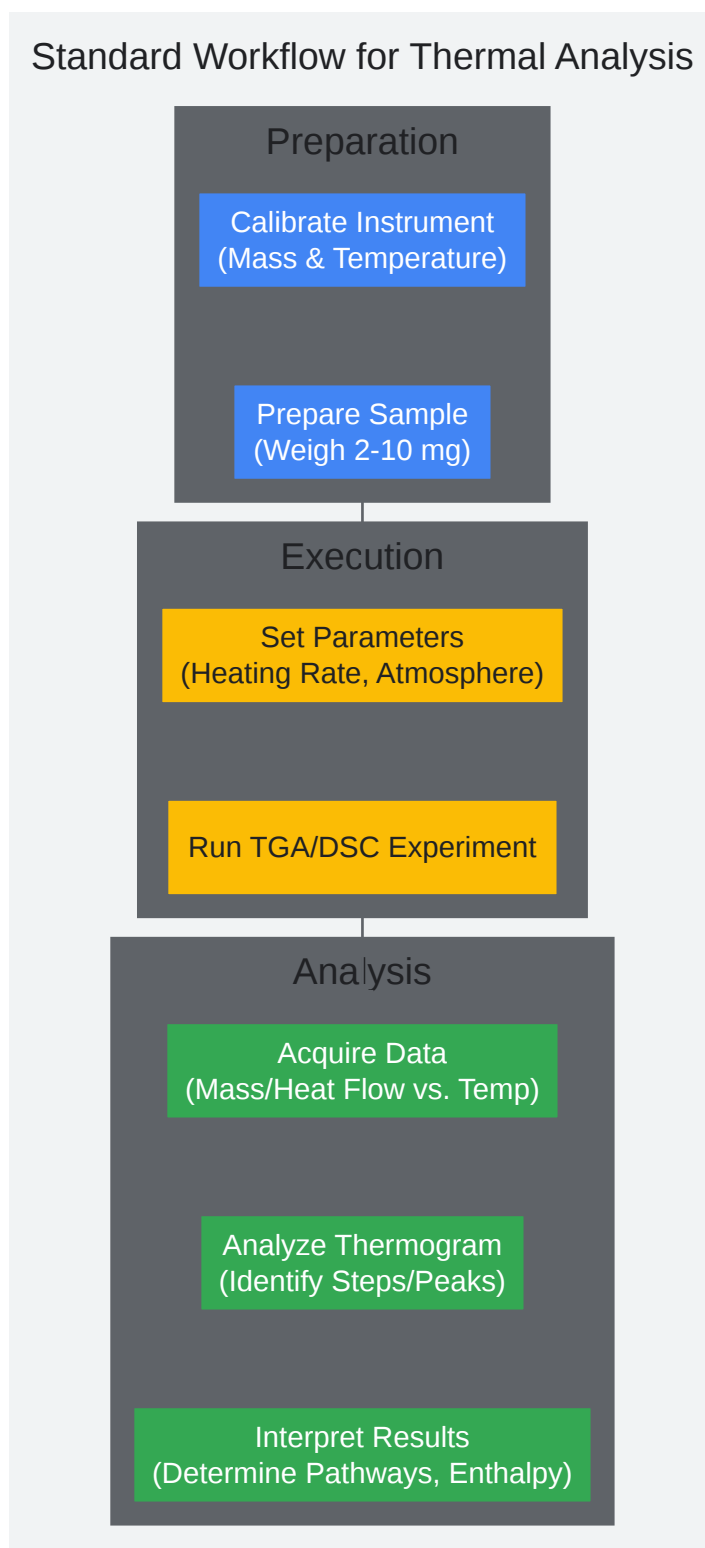
- **Dehydration:** The process begins with the loss of water of hydration. This is an endothermic process and typically occurs in one or more steps at temperatures above 100°C.
- **Decomposition:** Following dehydration, the anhydrous **calcium perborate** decomposes at higher temperatures. This is an exothermic process involving the breakdown of the perborate structure to release active oxygen.[2]
- **Final Product Formation:** The final solid residues are stable metal oxides, in this case, calcium oxide and boron trioxide.



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